

Citing GEO Datasets: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **GEO**

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Properly citing datasets is a cornerstone of reproducible and transparent research. For scientists and drug development professionals utilizing the wealth of genomic data in the National Center for Biotechnology Information's (NCBI) Gene Expression Omnibus (**GEO**), correct citation is crucial. It not only acknowledges the original data creators but also allows peers to locate and potentially re-analyze the data, thus fostering scientific integrity.^{[1][2]} This guide provides a detailed walkthrough on how to correctly cite **GEO** datasets in your research papers.

Core Components of a **GEO** Dataset Citation

When citing a dataset from the **GEO** database, several key pieces of information must be included to ensure the citation is complete and allows for easy retrieval of the data. The NCBI strongly recommends that submitters and users cite the Series accession number (e.g., GSExxx), as this record provides a comprehensive overview of the experiment and links to all associated data.^{[1][3]}

The following table summarizes the essential and recommended components for a **GEO** dataset citation.

Component	Description	Example	Source on GEO Record
Author(s)/Creator(s)	The individuals or group responsible for generating the data.	Smith J, Doe A, et al.	"Citation" or "Submitter" section
Year of Publication	This is often the authors of the associated publication.	2023	"Citation" section or submission date
Dataset Title	The title of the GEO Series or DataSet record.	"The effect of compound X on gene expression in neurons"	Top of the GEO record page
Repository	The name of the database where the data is archived.	NCBI Gene Expression Omnibus	Standard for all GEO datasets
Accession Number	The unique and stable identifier for the dataset. The Series (GSE) number is preferred.[3]	GSExxx	Top of the GEO record page
URL/Link	A direct and persistent link to the dataset.	--INVALID-LINK--	The URL in your browser when viewing the record

In-Text vs. Full Reference List Citations

The format of your citation will differ depending on whether it is an in-text citation or a full citation in your reference list.

Citation Type	Format and Examples
In-Text Citation	<p>In-text citations should be brief and direct the reader to the full citation in the reference list. It is good practice to mention the database and the accession number. Example 1: "...we analyzed the microarray data from Smith et al. (2023), which is publicly available in the NCBI GEO database under accession number GSExxx."^{[1][3]} Example 2: "The gene expression data (NCBI GEO, accession GSExxx) was used to..."^[3]</p>
Reference List Citation	<p>The full citation in the reference list should contain all the core components. While specific formatting may vary by journal style (e.g., APA, MLA), the following provides a general and comprehensive template. Template: Author(s). (Year). Title of dataset [Data set]. NCBI Gene Expression Omnibus. GSExxx. --INVALID-LINK--Example: Smith J, Doe A. (2023). The effect of compound X on gene expression in neurons [Data set]. NCBI Gene Expression Omnibus. GSE12345. --INVALID-LINK--</p>

Experimental Protocol: Locating and Formatting a GEO Dataset Citation

This section details the step-by-step methodology for finding the necessary information on the **GEO** website and constructing a proper citation.

- Navigate to the **GEO** Dataset Record: Access the specific **GEO** record you wish to cite by searching the **GEO** DataSets database with keywords, authors, or the accession number if you already have it.^[4]
- Identify the Series Accession Number (GSE): The GSE number is typically displayed prominently at the top of the record page. This is the preferred accession number for citation.

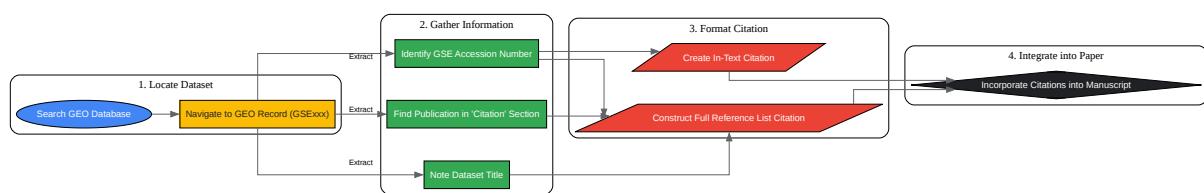
[3]

- Locate the Associated Publication: Scroll down the record page to the "Citation" section. If a paper has been published and linked to the dataset, its full citation will be provided here. This is the primary source for the author(s) and year.[1][3]
- Note the Dataset Title: The title of the **GEO** record is also found at the top of the page.
- Construct the Full Citation: Assemble the information gathered in the previous steps into the recommended format for your reference list.
- Formulate the In-Text Citation: When discussing the data in the body of your paper, use the in-text citation format to refer to the dataset and its accession number.

It is important to note that some datasets in **GEO** may not have an associated publication.[5] In such cases, you should still cite the dataset using the **GEO** accession number, the creators listed on the record, and the year of submission.[5]

Visualizing the **GEO** Dataset Citation Workflow

The following diagram illustrates the logical workflow for citing a **GEO** dataset in a research paper.



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Caption: Workflow for citing a **GEO** dataset in a research paper.

By following these guidelines, researchers can ensure that their use of **GEO** datasets is properly attributed, enhancing the transparency and integrity of their work.

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Phone: (601) 213-4426
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